

Technical Procurement & Quality Assurance Guide: 6-Bromo-3-ethynylpyrazin-2-amine

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Compound of Interest

Compound Name: 6-Bromo-3-ethynylpyrazin-2-amine

Cat. No.: B13139164

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Executive Summary

6-Bromo-3-ethynylpyrazin-2-amine (CAS: 1934505-83-5) is a high-value pharmacophore scaffold, primarily utilized in the synthesis of allosteric SHP2 (Src homology-2 domain-containing protein tyrosine phosphatase-2) inhibitors. Its structural uniqueness lies in the ortho positioning of the amine and ethynyl groups, facilitating cyclization into fused bicyclic systems (e.g., pyrazolo[3,4-b]pyrazines) found in clinical candidates like JAB-3068 and TNO155.

This guide addresses the supply chain opacity, pricing volatility, and strict quality control protocols required to secure this intermediate, distinguishing it from its common regioisomer, 5-bromo-3-ethynylpyrazin-2-amine.

Chemical Dossier & Specifications

Feature	Specification
Chemical Name	6-Bromo-3-ethynylpyrazin-2-amine
CAS Number	1934505-83-5
Molecular Formula	C ₆ H ₄ BrN ₃
Molecular Weight	198.02 g/mol
Physical State	Pale yellow to off-white solid
Solubility	Soluble in DMSO, DMF; sparingly soluble in DCM
Key Functional Groups	Primary Amine (C2), Terminal Alkyne (C3), Bromide (C6)
Regioisomer Risk	High: Often confused with 5-Bromo isomer (CAS 1209289-08-6)

Structural Visualization

The compound features a pyrazine core where the ethynyl group at C3 and amine at C2 are adjacent, enabling "click" chemistry or condensation reactions. The bromide at C6 serves as a handle for further functionalization (e.g., Suzuki-Miyaura coupling) after the bicyclic core is formed.

Supply Chain Landscape & Pricing Analysis[2]

The market for **6-Bromo-3-ethynylpyrazin-2-amine** is tiered between "Catalog Suppliers" (stocking small quantities) and "Custom Synthesis Organizations" (bulk manufacturing).

Verified Suppliers

Note: Availability fluctuates due to the stability of the terminal alkyne.

Supplier Type	Key Vendors	Typical Scale	Lead Time
Catalog Aggregators	BLD Pharm (Cat# BD754761)Chemsrce	mg to 1 g	1–2 Weeks (Global Stock)
Specialty CROs	ChemietekAxon Medchem	1 g to 100 g	4–6 Weeks (Make-on-demand)
Bulk Manufacturers	PharmaBlockWuXi AppTec	kg scale	8–12 Weeks

Price Estimation (Q1 2025 Market Data)

Pricing is non-linear due to the synthesis difficulty (regioselectivity) and handling requirements (cold chain).

- Research Grade (100 mg - 500 mg): \$150 – \$400 per gram.
- Pilot Scale (1 g - 10 g): \$80 – \$150 per gram.
- Bulk (>100 g): Requires custom quotation; typically \$2,000 – \$5,000 per kg depending on purity requirements.

Strategic Insight: Due to the instability of the terminal alkyne, many suppliers stock the TMS-protected precursor (CAS 875781-41-2, 5-Bromo-3-((trimethylsilyl)ethynyl)pyrazin-2-amine) and perform the deprotection only upon order. Requesting the TMS-protected form and deprotecting in-house (K_2CO_3 /MeOH) is often cheaper and yields higher purity.

Technical Validation: Quality Assurance Protocols

Trusting a Certificate of Analysis (CoA) without verification is a critical risk in drug development. The following self-validating system ensures the identity and purity of the received material.

The "Regioisomer Trap"

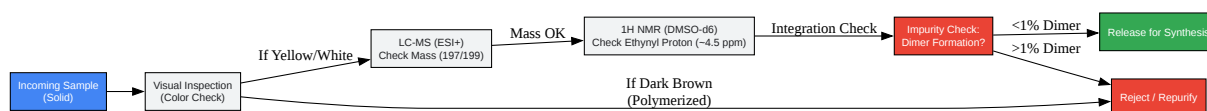
The most common failure mode is receiving the 5-bromo isomer instead of the 6-bromo isomer. Standard LC-MS cannot distinguish these (same mass).

Differentiation Protocol (1H NMR in DMSO- d_6):

- 6-Bromo Isomer (Target): The aromatic proton at C5 is a singlet (no adjacent protons).
- 5-Bromo Isomer (Impurity): The aromatic proton at C6 is also a singlet.
- Differentiation: You must rely on ^{13}C NMR or NOESY.
 - NOESY: In the 6-bromo isomer, the Amine NH_2 protons (broad singlet ~ 7.0 ppm) will show a NOE correlation with the Ethynyl proton (if planar) or lack correlation with the C5-H.
 - Coupling Constants: If accessible, ^{13}C -H coupling constants differ between C5 and C6 positions relative to the pyrazine nitrogens.

Purity Assessment Workflow

The terminal alkyne is prone to oxidative homocoupling (Glaser coupling) to form a dimer.



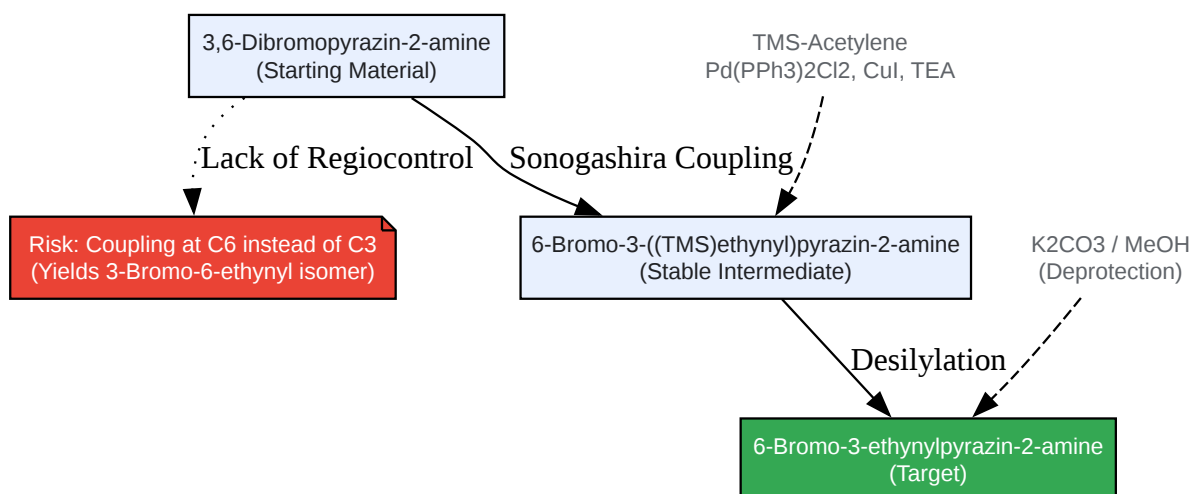
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Figure 1: Quality Control Decision Matrix. Note that dark coloration often indicates alkyne polymerization.

Synthesis & Manufacturing Context

Understanding the synthesis aids in predicting impurities. The 6-bromo isomer is typically accessed via a regioselective Sonogashira coupling on a dibromo-pyrazine scaffold.

Synthetic Route Visualization



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Figure 2: Synthetic pathway emphasizing the critical regioselectivity step.

Causality of Experimental Choices

- Why TMS-Acetylene? Direct use of acetylene gas is dangerous and leads to high rates of bis-coupling (reacting at both C3 and C6). The TMS group provides steric bulk, improving regioselectivity for the more reactive C3 position (ortho to the electron-donating amine).
- Why C3 over C6? The amino group at C2 donates electron density. The C3 position is electronically distinct from C6, but careful catalyst control is required to prevent mixtures.

References

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Sources

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- [2. Novel Pyrazolo\[3,4-b\]pyrazines as SHP2 Inhibitors for Treating Cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. 1209289-08-6|2-Amino-5-bromo-3-ethynylpyrazine|BLD Pharm \[bldpharm.com\]](#)
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